

Synthesis and Methodological Review of 5-Chloro-N-cyclohexyl-2-fluorobenzamide

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Compound of Interest

Compound Name: 5-chloro-N-cyclohexyl-2-fluorobenzamide

Cat. No.: B7830068

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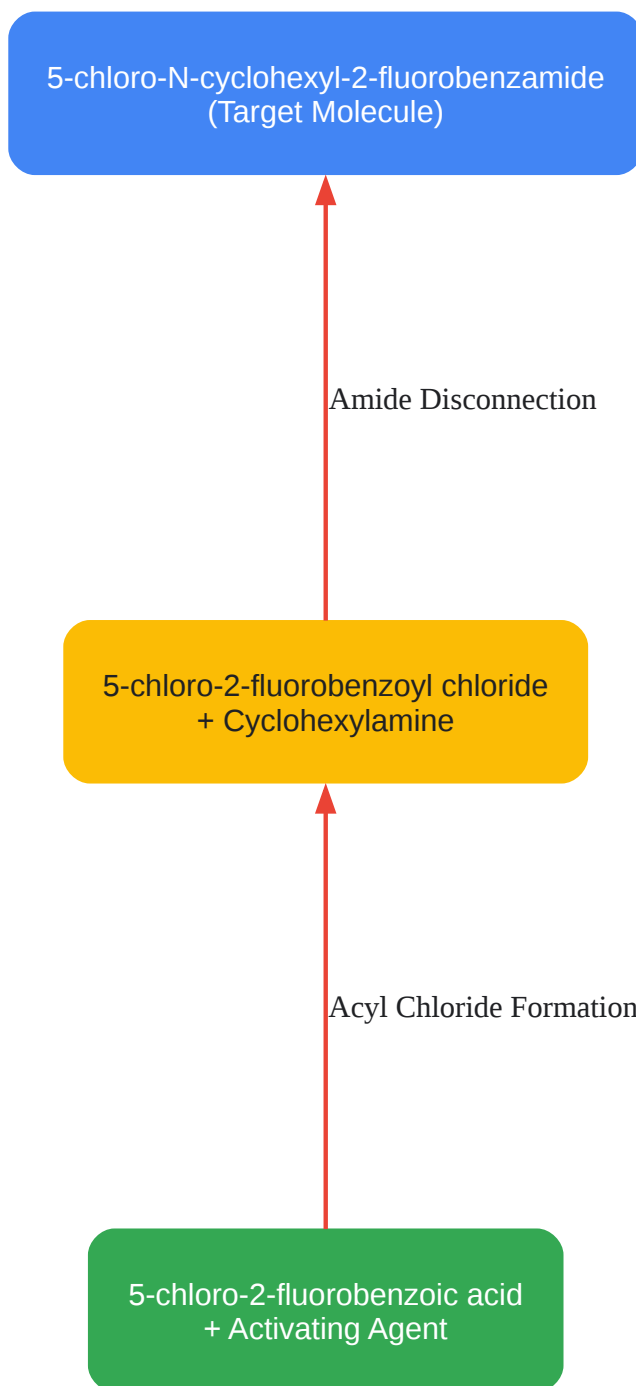
Executive Summary

The compound **5-chloro-N-cyclohexyl-2-fluorobenzamide** (CAS No. 1043209-06-8)[1] is a highly specific halogenated benzamide derivative. Fluorinated and chlorinated benzamides serve as critical building blocks and pharmacophores in modern drug discovery, frequently utilized in the development of cannabinoid receptor ligands[2], selective kinase inhibitors, and advanced agrochemicals. The strategic placement of a fluorine atom at the ortho position and a chlorine atom at the meta position of the benzamide core significantly modulates the molecule's lipophilicity, metabolic stability, and target-binding affinity.

This whitepaper provides an authoritative, in-depth guide to the synthesis of **5-chloro-N-cyclohexyl-2-fluorobenzamide**, focusing on mechanistic causality, scalable experimental protocols, and self-validating analytical workflows.

Retrosynthetic Analysis & Strategic Design

The structural simplicity of **5-chloro-N-cyclohexyl-2-fluorobenzamide** allows for a highly efficient, convergent synthetic approach. The primary retrosynthetic disconnection is made at the central amide (C-N) bond.



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Retrosynthetic analysis of **5-chloro-N-cyclohexyl-2-fluorobenzamide** via amide disconnection.

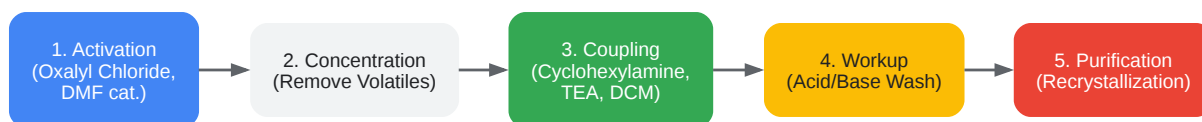
Mechanistic Causality in Reagent Selection

While modern peptide coupling reagents (e.g., HATU, EDC/HOBt) can facilitate direct amidation, they are often cost-prohibitive for large-scale synthesis and generate complex byproducts that complicate purification. Therefore, a two-step activation-coupling sequence is preferred:

- **Activation:** 5-chloro-2-fluorobenzoic acid is converted to 5-chloro-2-fluorobenzoyl chloride (CAS 394-29-6)[3]. Oxalyl chloride is selected over thionyl chloride (SOCl₂) for laboratory-scale synthesis because it operates under milder conditions (room temperature) and its byproducts (CO, CO₂, HCl) are entirely gaseous, driving the reaction forward via Le Chatelier's principle without requiring harsh reflux.
- **Nucleophilic Acyl Substitution:** The highly electrophilic acyl chloride[4] is reacted with cyclohexylamine. Because cyclohexylamine is a primary amine with moderate steric bulk, the reaction proceeds rapidly.

Experimental Workflows and Self-Validating Protocols

The following protocol is designed as a self-validating system. Each phase includes specific in-process controls (IPCs) and chemical rationales to ensure high yield and purity.



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Step-by-step synthetic workflow for the preparation of the target benzamide.

Step 1: Synthesis of 5-Chloro-2-fluorobenzoyl chloride

- **Preparation:** Charge a dry, nitrogen-flushed round-bottom flask with 5-chloro-2-fluorobenzoic acid (1.0 eq) suspended in anhydrous dichloromethane (DCM) (10 volumes).
- **Catalysis:** Add a catalytic amount of N,N-dimethylformamide (DMF) (0.05 eq). Causality: DMF reacts with oxalyl chloride to form the highly reactive Vilsmeier-Haack intermediate, which acts as the true chlorinating agent, significantly accelerating the reaction kinetics.
- **Activation:** Dropwise add oxalyl chloride (1.2 eq) at 0 °C to control the initial evolution of gas.
- **Validation (IPC):** Warm the mixture to room temperature and stir for 2 hours. The initial opaque suspension will transition into a clear, homogeneous solution. This visual cue is a self-validating indicator of complete conversion to the acyl chloride.
- **Isolation:** Concentrate the solution under reduced pressure to rigorously remove excess oxalyl chloride and DCM. The resulting crude 5-chloro-2-fluorobenzoyl chloride must be used immediately to prevent hydrolysis[5].

Step 2: Amide Coupling

- **Preparation:** Dissolve the crude 5-chloro-2-fluorobenzoyl chloride in anhydrous DCM (5 volumes) and cool to 0 °C.
- **Base Addition:** In a separate addition funnel, prepare a solution of cyclohexylamine (1.1 eq) and triethylamine (TEA) (1.5 eq) in DCM (5 volumes). Causality: The nucleophilic attack generates hydrochloric acid (HCl). Without an acid scavenger like TEA, the HCl will protonate the unreacted cyclohexylamine, forming an inert ammonium salt and stalling the reaction at exactly 50% theoretical yield.
- **Coupling:** Add the amine/base solution dropwise to the acyl chloride at 0 °C. The reaction is highly exothermic; low-temperature addition prevents thermal degradation and minimizes the formation of bis-acylated side products.
- **Validation (IPC):** Stir for 3 hours at room temperature. Monitor by Thin Layer Chromatography (TLC). To accurately visualize the acyl chloride on TLC, quench a micro-aliquot in methanol to form the corresponding methyl ester.

- Self-Validating Workup:
 - Acid Wash (1M HCl, 2x): Selectively protonates and removes excess cyclohexylamine and TEA into the aqueous layer.
 - Base Wash (Sat. NaHCO₃, 2x): Neutralizes residual acid and deprotonates any unreacted 5-chloro-2-fluorobenzoic acid, pulling it into the aqueous phase.
 - Drying & Concentration: Wash with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo to yield the crude product.
- Purification: Recrystallize from an ethanol/water mixture to afford pure **5-chloro-N-cyclohexyl-2-fluorobenzamide**.

Quantitative Data & Optimization

To ensure reproducibility, the stoichiometric ratios and physical properties of the reagents are strictly defined.

Table 1: Stoichiometry and Reagent Properties

Reagent	MW (g/mol)	Equivalents	Role in Synthesis
5-Chloro-2-fluorobenzoic acid	174.56	1.0	Primary Starting Material
Oxalyl Chloride	126.93	1.2	Activating Agent
N,N-Dimethylformamide (DMF)	73.09	0.05	Vilsmeier-Haack Catalyst
Cyclohexylamine	99.18	1.1	Nucleophile
Triethylamine (TEA)	101.19	1.5	Acid Scavenger

Table 2: Reaction Optimization Parameters

Parameter	Condition A (Sub-optimal)	Condition B (Optimal)	Mechanistic Rationale
Coupling Solvent	Tetrahydrofuran (THF)	Dichloromethane (DCM)	DCM provides superior solubility for the acyl chloride and intermediate tetrahedral species at 0 °C, preventing premature precipitation.
Acid Scavenger	None	TEA (1.5 eq)	Without a tertiary amine base, the HCl byproduct protonates the cyclohexylamine, capping the maximum achievable yield at 50%.
Activation Agent	SOCl ₂ (Reflux required)	Oxalyl Chloride (RT)	Oxalyl chloride at room temperature prevents thermal degradation of the fluorinated aromatic ring and simplifies volatile removal.

Safety and Handling Considerations

Halogenated benzoyl chlorides, including 5-chloro-2-fluorobenzoyl chloride, are highly corrosive, lachrymatory, and moisture-sensitive[5]. They can cause severe skin burns and eye damage[6]. All manipulations involving oxalyl chloride and the intermediate acyl chloride must be performed in a certified fume hood. Quench all oxalyl chloride waste slowly with a dilute alkaline solution (e.g., 1M NaOH) over an ice bath before disposal[6].

References

- US20100093814A1 - Novel compounds as cannabinoid receptor ligands and uses thereof
Source: Google Patents URL

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Sources

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